

Proanthocyanidin A4: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Proanthocyanidin A4 (Standard)

Cat. No.: B15560543

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This technical guide provides an in-depth overview of Proanthocyanidin A4, a member of the A-type proanthocyanidin class of flavonoids. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, relevant analytical methodologies, and known biological activities.

Core Molecular Data

Proanthocyanidin A4 is a naturally occurring polyphenol found in various plants. It is characterized by its specific A-type linkage between flavan-3-ol units. The fundamental molecular and chemical properties of Proanthocyanidin A4 are summarized below.

Property	Value	Citations
Molecular Formula	C ₃₀ H ₂₄ O ₁₂	[1][2][3]
Molecular Weight	576.51 g/mol	[1][2][4]
CAS Number	111466-29-6	[1][2][3]
Appearance	White to off-white solid	[2]
Purity (typical)	95%~99% (by HPLC-DAD or HPLC-ELSD)	[1]

Experimental Protocols

The analysis and identification of Proanthocyanidin A4, like other proanthocyanidins, rely on established chromatographic and spectroscopic techniques. The following sections detail common experimental methodologies.

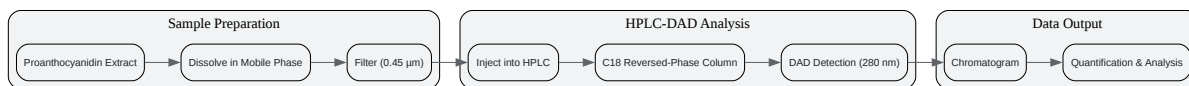
Chromatographic Analysis: HPLC-DAD

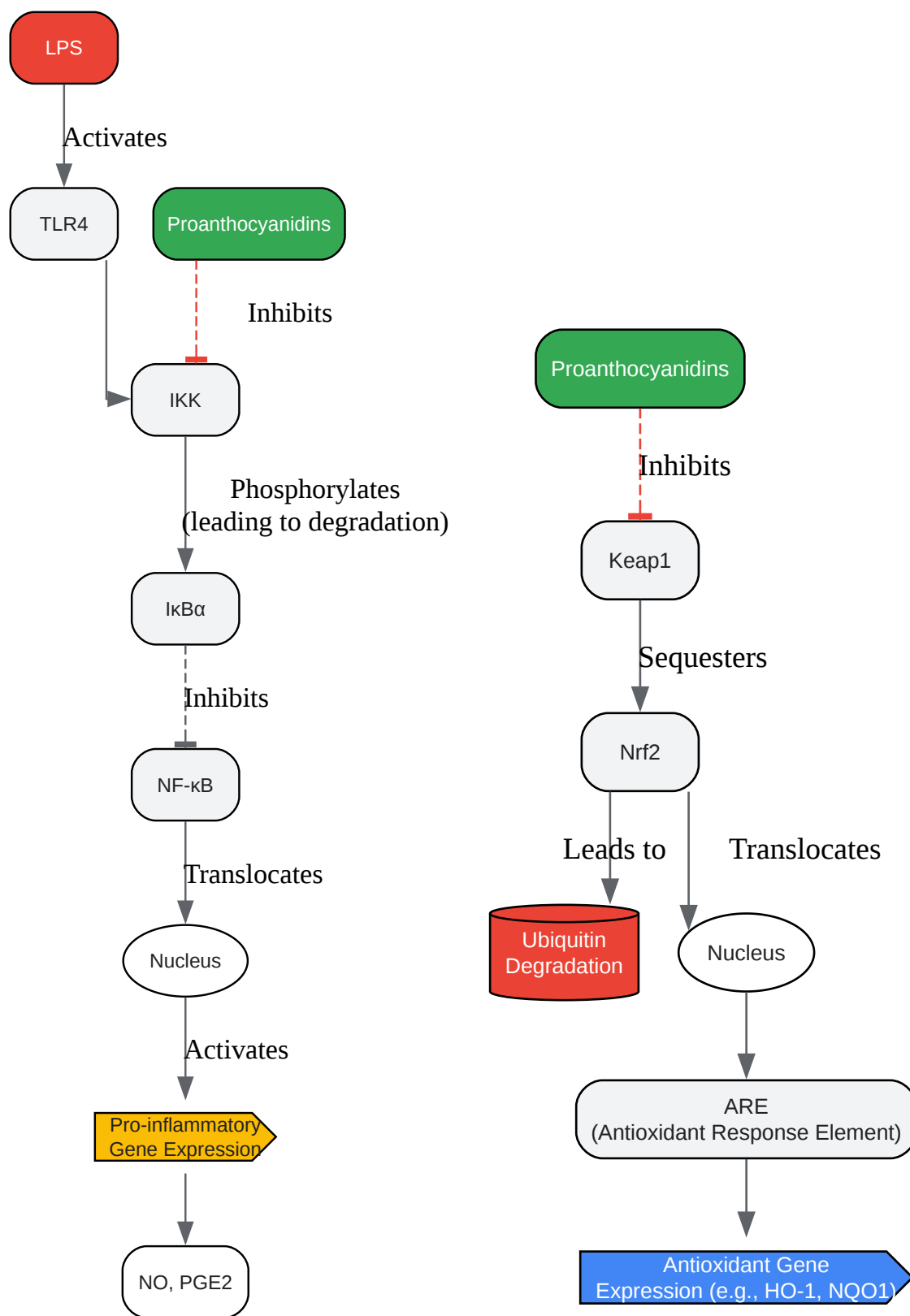
High-Performance Liquid Chromatography with a Diode-Array Detector (HPLC-DAD) is a standard method for the quantification and analysis of proanthocyanidins.

Methodology:

- **Sample Preparation:** Proanthocyanidin extracts are dissolved in a suitable mobile phase, filtered through a 0.45 μm filter, and then subjected to HPLC analysis.
- **Instrumentation:** A typical setup includes a reversed-phase C18 column.
- **Mobile Phase:** A common mobile phase consists of a gradient of aqueous formic acid (e.g., 5%) as solvent A and methanol as solvent B.
- **Detection:** The DAD detector is typically set to scan a range of wavelengths, with 280 nm being a common wavelength for the detection of proanthocyanidins due to the maximum absorption of the flavan-3-ol structure.

The following diagram outlines a general workflow for the HPLC-DAD analysis of proanthocyanidins.





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References

- 1. Proanthocyanidins Activate Nrf2/ARE Signaling Pathway in Intestinal Epithelial Cells by Inhibiting the Ubiquitinated Degradation of Nrf2 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Advances in Biosynthesis and Biological Functions of Proanthocyanidins in Horticultural Plants - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Insights into the Mechanisms of Action of Proanthocyanidins and Anthocyanins in the Treatment of Nicotine-Induced Non-Small Cell Lung Cancer - PMC [pmc.ncbi.nlm.nih.gov]
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